

3'-Chlorobiphenyl-4-carbaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3'-Chlorobiphenyl-4-carbaldehyde

Cat. No.: B112586

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An In-depth Technical Guide to the Safety Data for 3'-Chlorobiphenyl-4-carbaldehyde

This guide provides a comprehensive overview of the safety data for **3'-Chlorobiphenyl-4-carbaldehyde** (CAS No. 400744-49-2), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards.

Chemical Identification

Identifier	Value
Product Name	3'-Chlorobiphenyl-4-carbaldehyde
Synonyms	3'-Chloro-[1,1'-biphenyl]-4-carboxaldehyde
CAS Number	400744-49-2 [1] [2] [3]
Molecular Formula	C ₁₃ H ₉ ClO [1] [2]
Molecular Weight	216.66 g/mol [1] [2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3'-Chlorobiphenyl-4-carbaldehyde** is presented below. Data for some properties were not available.

Property	Value
Physical State	Data not available[2]
Boiling Point	357.8°C at 760 mmHg[2]
Density	1.214 g/cm ³ [2]
Flash Point	185.2°C[2]

Hazard Identification and Classification

3'-Chlorobiphenyl-4-carbaldehyde is classified as hazardous. The GHS hazard statements and corresponding pictograms are crucial for recognizing the risks associated with this chemical.

GHS Classification:

- Acute Toxicity, Oral (Category 4)[4]
- Acute Toxicity, Dermal (Category 4)[4]
- Acute Toxicity, Inhalation (Category 4)[4]
- Skin Corrosion/Irritation (Category 2)[5]
- Serious Eye Damage/Eye Irritation (Category 2)[5]

Signal Word: Warning[4]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H312: Harmful in contact with skin.[4]
- H332: Harmful if inhaled.[4]
- Causes skin irritation.[5]

- Causes serious eye irritation.[5]

Precautionary Measures and Handling

Adherence to precautionary statements is mandatory to ensure safe handling and use of this substance.

Prevention:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][4]
- P264: Wash skin thoroughly after handling.[2][4]
- P270: Do not eat, drink or smoke when using this product.[2][4]
- P271: Use only outdoors or in a well-ventilated area.[2][4]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2][4]

Response:

- P301+P317: IF SWALLOWED: Get medical help.[2][4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[2][4]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][4]
- P317: Get medical help.[2][4]
- P362+P364: Take off contaminated clothing and wash it before reuse.[2][4]

Storage:

- Store at -20°C for maximum stability.[1] For general laboratory use, ensure the container is tightly closed and stored in a dry, well-ventilated place.

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[2][4]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Protocol
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2][4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2][4]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2][4]

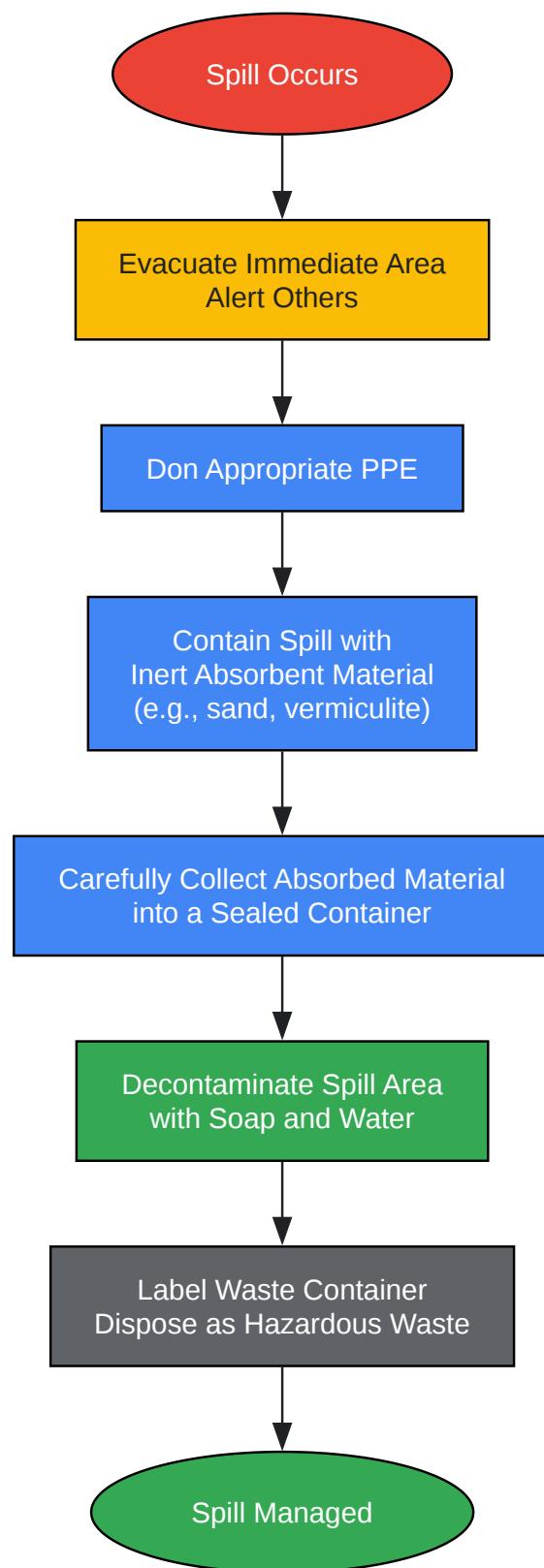
Experimental Protocols and Methodologies

Detailed experimental protocols for the toxicological and physical properties cited in the safety data sheets are not publicly available in the referenced documents. These studies are typically conducted by chemical manufacturers or specialized laboratories following standardized guidelines (e.g., OECD Test Guidelines) and are often proprietary. For specific experimental details, direct inquiry to the supplier or manufacturer is recommended.

Visual Safety Guides

To further aid researchers, the following diagrams illustrate critical safety workflows and requirements when working with **3'-Chlorobiphenyl-4-carbaldehyde**.

Engineering Controls**Use in a Chemical Fume Hood****Personal Protective Equipment (PPE)****Laboratory Coat****Chemical Resistant Gloves
(e.g., Nitrile)****Safety Goggles/
Glasses****Face Shield
(if splash risk exists)**[Click to download full resolution via product page](#)**Caption: Required Personal Protective Equipment (PPE).**



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Caption: Workflow for handling a chemical spill.

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